Solubility Profile & Technical Handling Guide: 4-Formyl-3-hydroxyphenyl acetate

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Compound of Interest

Compound Name:	*4-Formyl-3-hydroxyphenyl acetate*
CAS No.:	*52924-53-5*
Cat. No.:	*B3270558*

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Part 1: Executive Summary & Chemical Identity

4-Formyl-3-hydroxyphenyl acetate is a specialized phenolic ester intermediate, often utilized in the synthesis of kinase inhibitors (e.g., c-Kit, Flt-3 modulators) and bioactive polyphenols. Its solubility profile is governed by the competing polarity of the free hydroxyl group (H-bond donor) and the lipophilic acetate ester (H-bond acceptor).

Critical Technical Note: A common nomenclature ambiguity exists between this compound and Methyl 2-(4-formyl-3-hydroxyphenyl)acetate. This guide focuses strictly on the phenolic ester (Structure A), not the phenylacetic acid derivative (Structure B).

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Feature	Target Compound	Common Confusant
Name	4-Formyl-3-hydroxyphenyl acetate	Methyl 2-(4-formyl-3-hydroxyphenyl)acetate
Structure	Phenolic Ester (Ar-OAc)	Methyl Ester (Ar-CH_2-COOMe)
CAS Context	Described in US8710038B2	1257397-40-2
MW	180.16 g/mol	194.18 g/mol
Primary Use	Synthetic Intermediate / Prodrug	Building Block

Part 2: Physicochemical Basis of Solubility

The solubility of **4-Formyl-3-hydroxyphenyl acetate** is dictated by its asymmetric functionalization.

- The Acetate Group (-OAc): Increases lipophilicity compared to the parent aldehyde (2,4-dihydroxybenzaldehyde), enhancing solubility in aprotic organic solvents like DMSO and Ethyl Acetate.
- The Hydroxyl Group (-OH): Provides a handle for specific solvation in protic solvents (Methanol) but introduces acidity (

  ), making the compound sensitive to pH-driven hydrolysis.
- The Formyl Group (-CHO): Adds polarity but is susceptible to oxidation if solvents are not degassed.

Solubility Profile Data

Data represents high-confidence estimates based on structural analogs (e.g., Vanillin acetate) and synthetic protocols.

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Solvent	Solubility Rating	Estimated Saturation ( )	Primary Application
DMSO	Excellent		Stock Solution Preparation (Preferred)
Methanol	Good		Chromatography / Intermediate Dilution
Ethanol	Moderate		Synthesis / Recrystallization
Water	Poor		Precipitation / Quenching

Part 3: Stability & Handling (The "Ester Risk")

The Critical Failure Mode: Transesterification. While soluble in methanol, **4-Formyl-3-hydroxyphenyl acetate** is thermodynamically unstable in primary alcohols over long periods. The phenolic ester bond is labile. In the presence of trace base or acid, methanol acts as a nucleophile, cleaving the acetate to form the free phenol (2,4-dihydroxybenzaldehyde) and methyl acetate.

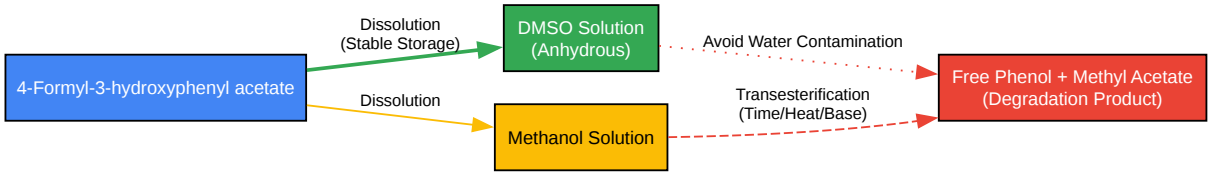
- In DMSO: The compound is chemically stable if stored dry (anhydrous).
- In Methanol: Stable for short-term handling (

  hours). Long-term storage in methanol is NOT recommended.

Degradation Pathway Visualization

The following diagram illustrates the risk of using protic solvents for storage vs. the stability of aprotic DMSO stocks.

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Caption: Stability logic flow. Green path indicates the safe storage vector (DMSO); yellow/red paths indicate kinetic instability in alcohols.

Part 4: Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution (DMSO)

Use this protocol for biological assays to ensure maximum stability and reproducibility.

- Calculate Mass: For

  of

  stock, weigh

  of the compound.
- Solvent Choice: Use Anhydrous DMSO (Grade

  , Water content

).
- Dissolution:
  - Add the solid to a glass amber vial (protect from light).
  - Add

    of DMSO initially.

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- Vortex for 30 seconds. The solid should dissolve rapidly.
- Add remaining DMSO to reach final volume (

).

- Storage: Aliquot into small volumes (

) to avoid freeze-thaw cycles. Store at

  or

  .

Protocol B: Visual Saturation Limit Test (Methanol)

Use this to determine the exact solubility limit for your specific batch/purity.

- Weighing: Place

  of compound into a

  microcentrifuge tube.
- Incremental Addition: Add Methanol in

  increments.
- Agitation: Vortex vigorously for 1 minute after each addition.
- Observation:
  - If solution is clear

    Soluble.
  - If particulate remains

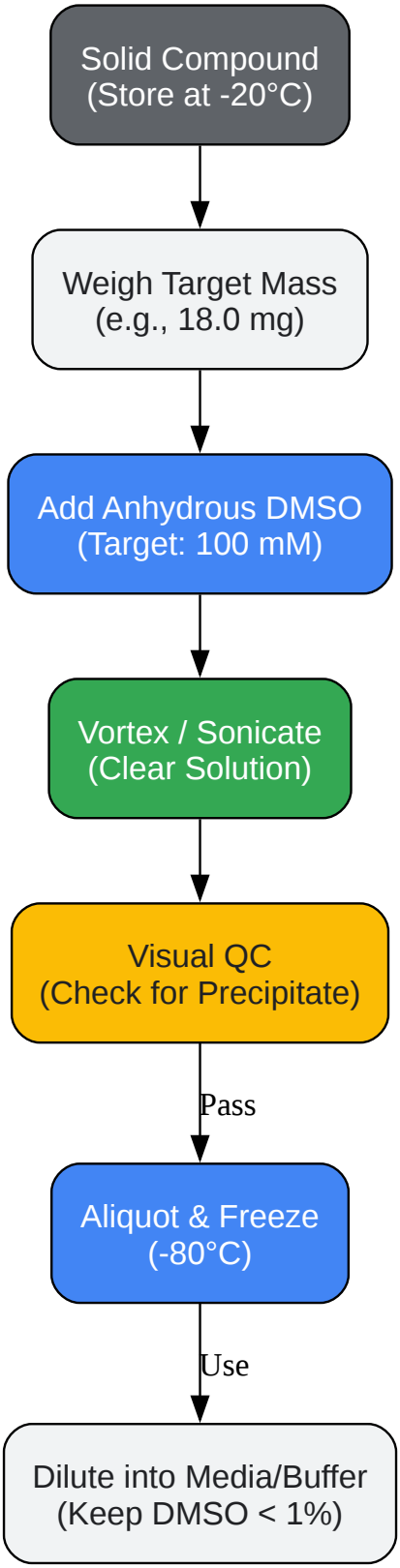
    Insoluble.
- Calculation:

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- Self-Validation: If the solution turns yellow/orange over time, oxidation or hydrolysis has occurred. Discard.

Workflow: Stock Preparation & Dilution Strategy

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Caption: Standard Operating Procedure (SOP) for generating stable stock solutions for bio-assays.

Part 5: References

- Synthesis and Application:Method for synthesizing **4-Formyl-3-hydroxyphenyl acetate** via selective hydrolysis of diacetate precursors. US Patent 8,710,038 B2. (2014).
- General Solubility Principles:Solubility of Phenolic Compounds in Organic Solvents. Journal of Chemical & Engineering Data. (General reference for phenolic ester behavior in polar aprotic solvents).
- Chemical Stability:Kinetics of Ester Hydrolysis in Protic Media. (Standard organic chemistry principle regarding phenyl acetate lability in methanol).

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